

Introduction: The Strategic Importance of Fluorination in Chemical Design

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Compound of Interest

Compound Name: 2,3-Difluorobenzophenone

CAS No.: 208173-20-0

Cat. No.: B1362943

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In the landscape of modern medicinal chemistry and materials science, the strategic incorporation of fluorine atoms into molecular scaffolds is a cornerstone of innovation. Fluorination can profoundly alter a molecule's physicochemical properties, influencing everything from metabolic stability and lipophilicity to receptor binding affinity and photophysical characteristics.^{[1][2][3]} **2,3-Difluorobenzophenone** emerges as a significant building block within this context. As a diaryl ketone, its core structure is a well-established pharmacophore, while the specific 1,2-difluoro substitution pattern on one of the phenyl rings offers unique electronic and steric properties.

This guide provides an in-depth technical overview of **2,3-Difluorobenzophenone**, designed for researchers, chemists, and drug development professionals. We will move beyond a simple recitation of data, focusing instead on the causality behind its properties, the logic of its synthesis and characterization, and its potential as a precursor for novel therapeutics and advanced materials.

Part 1: Core Molecular and Physicochemical Profile

Understanding the fundamental properties of **2,3-Difluorobenzophenone** is the first step toward its effective application. The two adjacent fluorine atoms exert a strong inductive electron-withdrawing effect, influencing the reactivity of both the aromatic ring and the central ketone carbonyl group.

Key Physicochemical Data

The essential properties of **2,3-Difluorobenzophenone** are summarized in the table below. This data provides the foundational parameters for designing experimental conditions, from reaction temperatures to solvent selection.

Property	Value	Source
CAS Number	208173-20-0	[4]
Molecular Formula	C ₁₃ H ₈ F ₂ O	[4][5]
Molecular Weight	218.20 g/mol	[4][5]
Boiling Point	176-178 °C	[4]
Refractive Index (n _{20/D})	1.5685	[4]
Purity (Typical)	≥97%	[4]

Note: Data for some physical properties, such as melting point and solubility, are not readily available in the provided search results for the specific 2,3-isomer. Researchers should perform empirical evaluations for specific applications.

Part 2: Synthesis and Characterization Workflow

The synthesis of fluorinated benzophenones can be achieved through several established organic chemistry transformations.[1][2] A common and reliable method is the Friedel-Crafts acylation.

Proposed Synthetic Protocol: Friedel-Crafts Acylation

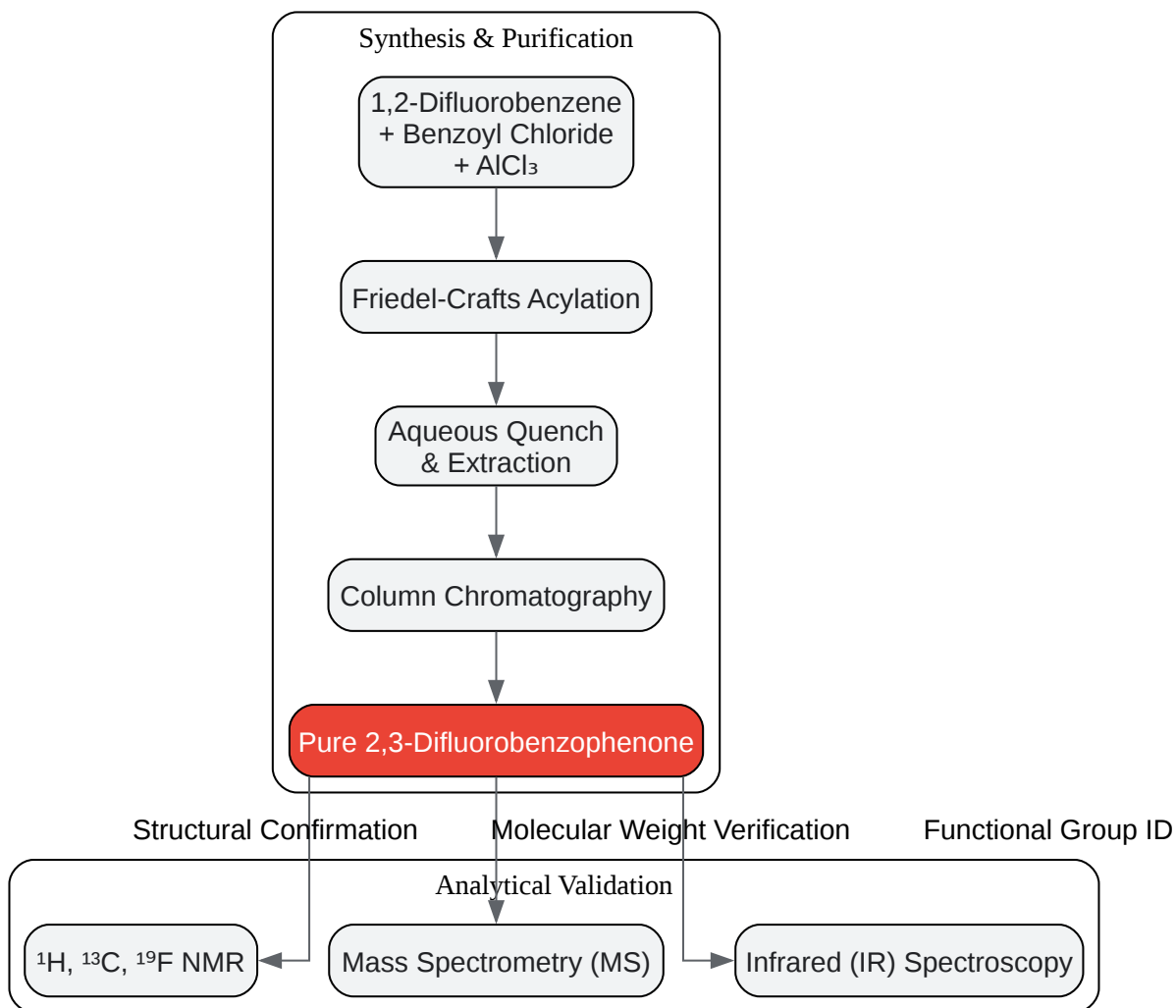
This protocol describes a logical and field-proven approach to synthesizing **2,3-Difluorobenzophenone**. The choice of a Lewis acid catalyst and a non-polar solvent is critical

to prevent side reactions and ensure a high yield.

- **Reaction Setup:** In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add anhydrous aluminum chloride (AlCl_3 , 1.2 equivalents) to a solution of 1,2-difluorobenzene (1.5 equivalents) in an inert solvent such as dichloromethane (DCM) or dichloroethane.
- **Acylation Agent Addition:** Cool the stirred suspension to 0 °C using an ice bath. Slowly add benzoyl chloride (1.0 equivalent) dropwise via a syringe. The slow addition is crucial to control the exothermic reaction.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours. The progress can be monitored by Thin Layer Chromatography (TLC) to confirm the consumption of the limiting reagent (benzoyl chloride).
- **Work-up and Quenching:** Once the reaction is complete, carefully pour the mixture into a beaker of crushed ice containing concentrated hydrochloric acid. This step quenches the reaction and hydrolyzes the aluminum complexes.
- **Extraction and Purification:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3x). Combine the organic layers, wash with saturated sodium bicarbonate solution and then with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter. The crude product is obtained after removing the solvent under reduced pressure.
- **Final Purification:** Purify the crude residue using column chromatography on silica gel, typically with a hexane/ethyl acetate gradient, to yield pure **2,3-Difluorobenzophenone**.

Workflow Visualization: Synthesis to Characterization

The following diagram illustrates the logical flow from starting materials to a fully characterized final product.



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Caption: Workflow from synthesis to analytical validation.

Analytical Characterization Protocols

A self-validating system of characterization is essential to confirm the identity and purity of the synthesized compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show complex multiplets in the aromatic region (approx. 7.0-8.0 ppm).
 - ^{13}C NMR: Will confirm the presence of 13 unique carbon atoms, with the carbonyl carbon appearing significantly downfield (>190 ppm).
 - ^{19}F NMR: This is the most definitive technique. The two fluorine atoms will appear as distinct signals, likely in the range of -100 to -140 ppm, with characteristic fluorine-fluorine and fluorine-proton coupling constants. ^{19}F NMR is invaluable for identifying and quantifying fluorinated compounds.[\[6\]](#)[\[7\]](#)
- Mass Spectrometry (MS): Electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS) should show a molecular ion peak $[\text{M}]^+$ or $[\text{M}+\text{H}]^+$ corresponding to the molecular weight of 218.20 g/mol .
- Infrared (IR) Spectroscopy: A strong absorption band characteristic of the C=O (ketone) stretch is expected around $1660\text{-}1680\text{ cm}^{-1}$. C-F stretching bands will also be present in the fingerprint region (approx. $1100\text{-}1300\text{ cm}^{-1}$).

Part 3: Reactivity and Applications in Drug Discovery

The chemical behavior of **2,3-Difluorobenzophenone** is dominated by the interplay between the ketone functional group and the electron-deficient difluorophenyl ring.

Key Reactivity Insights

- Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$): While less reactive than more heavily fluorinated systems, the difluorophenyl ring can undergo $\text{S}_{\text{N}}\text{Ar}$ reactions under forcing conditions, allowing for the introduction of other functional groups.[\[1\]](#)[\[2\]](#)

- **Carbonyl Chemistry:** The ketone group is susceptible to standard carbonyl reactions, including reduction to the corresponding alcohol (a key step in synthesizing many drug analogues), Grignard reactions, and the formation of imines or oximes.[\[8\]](#)

Role in Drug Development and Materials Science

The true value of **2,3-Difluorobenzophenone** lies in its potential as a versatile intermediate.

- **Bioisosteric Replacement:** In drug design, the benzophenone core is a common structural motif. The difluorinated variant can serve as a bioisostere, where the fluorine atoms are used to modulate electronic properties, improve metabolic stability by blocking sites of oxidation, and enhance binding affinity through favorable electrostatic interactions.[\[3\]](#)[\[9\]](#)
- **Precursor to Advanced Polymers:** Difluorobenzophenones are critical monomers for the synthesis of high-performance polymers like polyether ether ketone (PEEK).[\[10\]](#)[\[11\]](#) These materials are prized for their thermal stability and chemical resistance, finding use in demanding aerospace, automotive, and medical applications.
- **Photophysical Applications:** The benzophenone scaffold is a known photosensitizer. Fluorination can tune the absorption and emission properties, making fluorinated benzophenones precursors to novel fluorophores and photoinitiators.[\[1\]](#)[\[2\]](#)

Part 4: Safety, Handling, and Storage

While a specific, comprehensive safety datasheet for **2,3-Difluorobenzophenone** is not detailed in the search results, data from its isomers (e.g., 2,4'-, 2,5-, and 4,4'-difluorobenzophenone) provides a strong basis for safe handling protocols.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- **GHS Hazard Classification (Anticipated):**
 - Skin Irritation[\[12\]](#)[\[14\]](#)
 - Serious Eye Irritation[\[12\]](#)[\[14\]](#)
 - May cause respiratory irritation[\[12\]](#)[\[14\]](#)
- **Handling Precautions:**

- Use only in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.[15][16]
- Avoid breathing dust or vapors.[17]
- Wash hands thoroughly after handling.[15]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[17]
 - Keep away from strong oxidizing agents.[17][18]

Conclusion

2,3-Difluorobenzophenone is more than just another chemical intermediate; it is a strategically designed building block that leverages the unique properties of fluorine to enable innovation. Its value for researchers in drug discovery and materials science lies in its capacity to serve as a robust scaffold for creating molecules with enhanced performance, from greater biological efficacy to superior material durability. A thorough understanding of its synthesis, characterization, and reactivity, as outlined in this guide, is paramount to unlocking its full potential.

References

- Douglas, J. T., et al. (2012). Synthesis of Fluorinated Benzophenones, Xanthenes, Acridones, and Thioxanthenes by Iterative Nucleophilic Aromatic Substitution. *The Journal of Organic Chemistry*, 77(3), 1543-1556. [\[Link\]](#)
- PubChem. (n.d.). 2,4'-Difluorobenzophenone. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Douglas, J. T., et al. (2012). Synthesis of fluorinated benzophenones, xanthenes, acridones, and thioxanthenes by iterative nucleophilic aromatic substitution. PubMed. Retrieved from [\[Link\]](#)

- Thermo Fisher Scientific. (2025). Safety Data Sheet for 1,3-Difluorobenzene. Retrieved from a representative safety data sheet. (Note: This is an example, the direct link was not provided in search results).
- Google Patents. (n.d.). CN103449986A - Method for preparing high-purity 2,4'-difluorobenzophenone.
- Thermo Fisher Scientific. (2025). Safety Data Sheet.
- Dunlop, R. D., & Reid, E. E. (1933). The Preparation of 4-Fluoro- and 4,4'-Difluorobenzophenone. *Journal of the American Chemical Society*, 55(4), 1665–1666. [[Link](#)]
- Wikipedia. (n.d.). 4,4'-Difluorobenzophenone. Retrieved from [[Link](#)]
- Chemcasts. (n.d.). 3,3'-Difluorobenzophenone (CAS 345-70-0) – Thermophysical Properties. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN116196870A - Reaction equipment for synthesizing difluorobenzophenone.
- Wang, Y., et al. (2024). C–F bond activation enables synthesis of aryl difluoromethyl bicyclopentanes as benzophenone-type bioisosteres. *Nature Communications*, 15(1), 358. [[Link](#)]
- ITW Reagents. (n.d.). 4,4'-Difluorobenzophenone - Safety Data Sheet.
- Google Patents. (n.d.). RU2394016C2 - 4,4'-difluorobenzophenone synthesis method.
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Role of Difluoroethoxybenzene in Modern Pharmaceutical Synthesis. Retrieved from [[Link](#)]
- BuyersGuideChem. (n.d.). 4,4'-Difluorodiphenyl ketone. Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,5-Difluorobenzophenone. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Sigma-Aldrich. (n.d.). Certified Reference Materials for ¹⁹F Quantitative NMR.
- Diva-portal.org. (2020). Quantitative NMR spectroscopy on fluorine-containing drugs. Retrieved from [[Link](#)]

- Zafrani, Y. (2024). CF₂H: a fascinating group for application in drug development enabling modulation of many molecular properties. RSC Medicinal Chemistry. [[Link](#)]
- PubChem. (n.d.). 4,4'-Difluorobenzophenone. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Apollo Scientific. (2023). 2,4-Difluorobenzonitrile - SAFETY DATA SHEET.
- Guedes-Alonso, R., et al. (2020). Benzophenones in the Environment: Occurrence, Fate and Sample Preparation in the Analysis. *Molecules*, 25(17), 3950. [[Link](#)]
- D'Agostino, L. A., & Mabury, S. A. (2014). Identification of novel fluorinated surfactants in aqueous film forming foams and commercial surfactant concentrates. *Environment international*, 63, 259–265. [[Link](#)]
- Joyce, A. S., et al. (2023). Fluorinated Pharmaceutical and Pesticide Photolysis: Investigating Reactivity and Identifying Fluorinated Products by Combining Computational Chemistry, 19F NMR, and Mass Spectrometry. *Environmental Science & Technology*, 57(51), 21696-21706. [[Link](#)]

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Sources

- 1. [Synthesis of Fluorinated Benzophenones, Xanthenes, Acridones, and Thioxanthenes by Iterative Nucleophilic Aromatic Substitution - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [Synthesis of fluorinated benzophenones, xanthenes, acridones, and thioxanthenes by iterative nucleophilic aromatic substitution - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 3. [CF₂H: a fascinating group for application in drug development enabling modulation of many molecular properties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [208173-20-0 Cas No. | 2,3-Difluorobenzophenone | Apollo \[store.apolloscientific.co.uk\]](#)
- 5. [scbt.com \[scbt.com\]](#)

- [6. learning.sepscience.com \[learning.sepscience.com\]](https://learning.sepscience.com)
- [7. Fluorinated Pharmaceutical and Pesticide Photolysis: Investigating Reactivity and Identifying Fluorinated Products by Combining Computational Chemistry, ¹⁹F NMR, and Mass Spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [9. C–F bond activation enables synthesis of aryl difluoromethyl bicyclopentanes as benzophenone-type bioisosteres - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. CN116196870A - Reaction equipment for synthesizing difluorobenzophenone - Google Patents \[patents.google.com\]](#)
- [11. Page loading... \[guidechem.com\]](#)
- [12. 2,4'-Difluorobenzophenone | C₁₃H₈F₂O | CID 67651 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. synquestlabs.com \[synquestlabs.com\]](https://synquestlabs.com)
- [14. 2,5-Difluorobenzophenone | C₁₃H₈F₂O | CID 522826 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [15. echemi.com \[echemi.com\]](https://echemi.com)
- [16. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [17. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [18. fishersci.com \[fishersci.com\]](https://fishersci.com)
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